Analytical Profiling of 1-(3-Bromophenyl)ethylamine: A Spectroscopic Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*[1-(3-Bromophenyl)ethyl](propan-2-yl)amine*
Cat. No.:	*B13314296*

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Executive Summary & Structural Context

1-(3-Bromophenyl)ethylamine (CAS: 58979-99-4), often utilized as a chiral building block in the synthesis of calcimimetics and enzyme inhibitors, presents a distinct spectroscopic signature due to the interplay between its chiral center, the basic amine functionality, and the meta-substituted halogenated aromatic ring.

This guide provides a predictive analysis of the Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) profiles of this molecule. The data presented here serves as a reference standard for structural validation during synthesis or quality control workflows.

Molecular Specifications:

- Formula:
- Molecular Weight: 200.08 g/mol (Average)
- Key Moiety:

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-methylbenzylamine scaffold with meta-bromo substitution.

Mass Spectrometry (MS): The Isotopic Fingerprint

In the characterization of halogenated organic compounds, Mass Spectrometry provides the most immediate confirmation of identity through isotopic abundance patterns.

Ionization and Isotopic Pattern

The defining feature of 1-(3-Bromophenyl)ethylamine in MS is the 1:1 doublet in the molecular ion region. Bromine exists naturally as two stable isotopes:

(50.69%) and

(49.31%).

- Molecular Ion (M+•): 200.0 m/z (

)
- Isotope Peak (M+2): 202.0 m/z (

)
- Intensity Ratio: Approximately 1:1 (Standard diagnostic for mono-brominated compounds).

Fragmentation Pathways (EI - 70eV)

Under Electron Impact (EI) ionization, the molecule undergoes

-cleavage, a characteristic pathway for primary amines.

- -Cleavage (Dominant Pathway): The bond adjacent to the C-N bond breaks to stabilize the radical cation. In

  -substituted benzylamines, the loss of the largest alkyl/aryl group is generally favored energetically, though resonance stabilization of the benzylic fragment competes.

  - Fragment A (Base Peak Candidate): Cleavage of the Ar-CH bond yields the ethylamine fragment

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.

- m/z: 44

- Fragment B (M-15): Loss of the methyl group yields the stabilized benzylic iminium ion.
  - m/z: 184 (

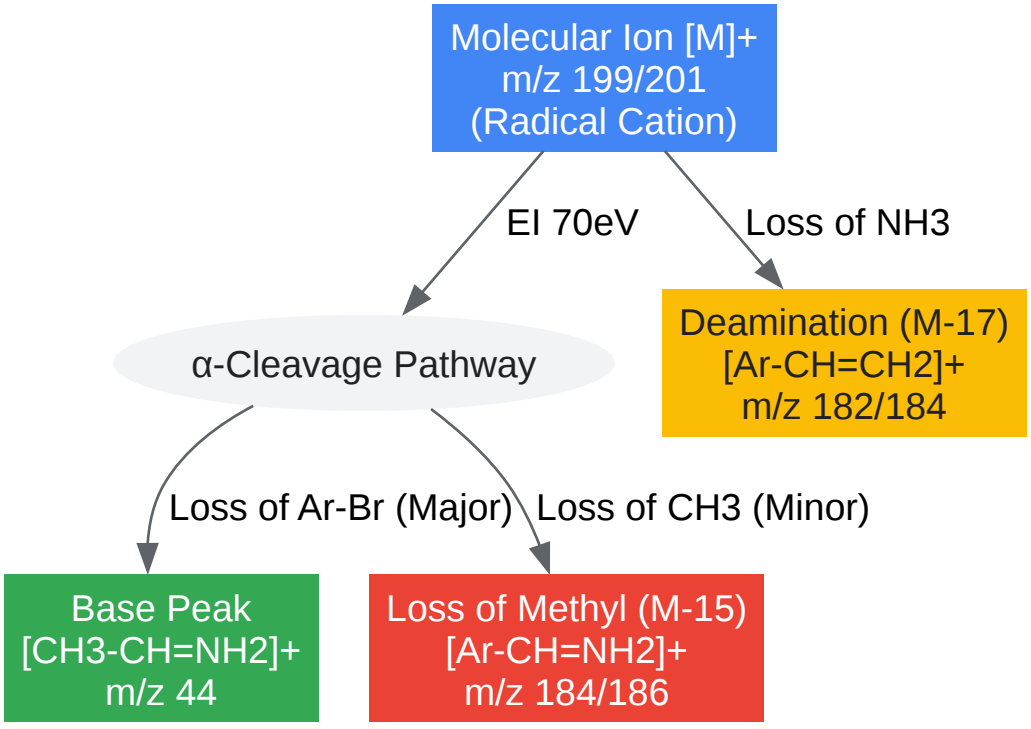
) and 186 (

).

- Deamination: Loss of

  (17 Da) creates a substituted styrene-like cation.
  - m/z: 183 / 185.

Fragmentation Logic Diagram



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Figure 1: Predicted fragmentation pathways focusing on

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-cleavage and the characteristic bromine isotope retention.

Nuclear Magnetic Resonance (NMR) Profiling

The NMR prediction assumes a solvent of

with TMS as an internal standard (

ppm).

NMR Prediction (400 MHz)

The molecule has four distinct proton environments: the aromatic ring, the methine proton, the methyl group, and the amine protons.

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Moiety	Proton Count	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
Aromatic (H-2)	1H	7.50 - 7.55	Singlet (t)		Deshielded by Br and alkyl group; appears as narrow triplet or singlet due to meta coupling.
Aromatic (H-4)	1H	7.35 - 7.40	Doublet (dt)		Ortho to Br, Para to alkyl.
Aromatic (H-6)	1H	7.25 - 7.30	Doublet (dt)		Ortho to alkyl, Para to Br.
Aromatic (H-5)	1H	7.15 - 7.20	Triplet (t)		Meta to both substituents; pseudo-triplet.
Methine (-CH-)	1H	4.05 - 4.15	Quartet		Deshielded by Nitrogen and Ring; split by methyl (3H).
Amine (-NH)	2H	1.50 - 2.00	Broad Singlet	N/A	Variable position; exchangeable with .
Methyl (-CH)	3H	1.35 - 1.40	Doublet		Typical doublet for methyl

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	adjacent to methine.

Key Diagnostic Feature: Look for the "roofing" effect in the aromatic region if the shifts are close, but the 3-bromo substitution pattern is distinct: a solitary proton (H-2) flanked by two doublets and a triplet.

NMR Prediction (100 MHz)

The carbon spectrum will display 8 unique signals.

Carbon Type	Shift (ppm)	Description
C-ipso (Alk)	~148.0	Quaternary carbon attached to the ethylamine chain.
C-ipso (Br)	~122.5	Quaternary carbon attached to Bromine (shielded relative to C-H).
Ar C-H	130.0 - 131.0	C-2 and C-4 (Ortho/Para effects).
Ar C-H	~129.5	C-5 (Meta position).
Ar C-H	~125.0	C-6.
Methine (CH)	~51.0	Alpha-carbon attached to Nitrogen.
Methyl (CH)	~25.5	Terminal methyl group.

Experimental Validation Protocol

To ensure data integrity when validating these predictions in the lab, follow this self-validating workflow.

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Sample Preparation (Standardized)

- Solvent Selection: Use

  (99.8% D) containing 0.03% v/v TMS.

  - Reasoning: Chloroform is the standard for comparing literature values of amines. DMSO-

    may be used if the amine salt is being analyzed, but it will shift the amine protons significantly (>8 ppm).

- Concentration: Dissolve 10-15 mg of the analyte in 0.6 mL of solvent.

  - Causality: High concentrations (>20mg) can cause viscosity broadening; low concentrations (<5mg) require excessive scan times for

    .

- Filtration: Pass solution through a glass wool plug in a Pasteur pipette directly into the NMR tube to remove suspended solids (salts) that degrade field homogeneity.

Instrument Parameters

- Pulse Sequence: Standard 1D proton (zg30 or equivalent).
- Relaxation Delay (D1): Set to 1.0 - 2.0 seconds.
  - Note: For quantitative integration of the aromatic vs. methyl protons, increase D1 to 5-10 seconds to account for different T1 relaxation times of the aromatic ring.
- Scans: 16 scans for

  ; 512-1024 scans for

  .

Logic Flow for Structural Confirmation

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Figure 2: Step-by-step logic flow for confirming the identity of 1-(3-Bromophenyl)ethylamine.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons. (Standard text for interpreting coupling constants in meta-substituted benzenes).
- AIST (National Institute of Advanced Industrial Science and Technology). (n.d.). Spectral Database for Organic Compounds (SDBS). Retrieved from [Link] (Methodology for standardizing NMR solvent shifts).
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Source for -cleavage mechanisms in amines).
- PubChem. (n.d.). Compound Summary for CID 2733519 (1-(3-Bromophenyl)ethanamine). National Library of Medicine. Retrieved from [Link]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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